

Technical Characterization of 4-(4-(methylsulfonyl)phenyl)piperidine: A Comprehensive Analytical Framework

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Compound of Interest

Compound Name: 4-(4-(Methylsulfonyl)phenyl)piperidine

CAS No.: 885274-65-7

Cat. No.: B1421075

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Introduction & Structural Context

4-(4-(methylsulfonyl)phenyl)piperidine (CAS: 885274-65-7) is a critical pharmacophore and intermediate in the synthesis of bioactive compounds, particularly in the fields of antipsychotics, ion channel modulators, and dopaminergic stabilizers.^[1] Structurally, it consists of a piperidine ring substituted at the C4 position with a phenyl group, which in turn bears a methylsulfonyl (sulfone) moiety at the para position.

This specific arrangement confers unique physicochemical properties:

- **The Sulfone Group:** A strong electron-withdrawing group (EWG) that increases the metabolic stability of the phenyl ring and provides a distinct UV chromophore compared to unsubstituted phenylpiperidines.
- **The Piperidine Ring:** A secondary amine that functions as a basic center (pKa ~10-11), dictating solubility profiles and chromatographic behavior.

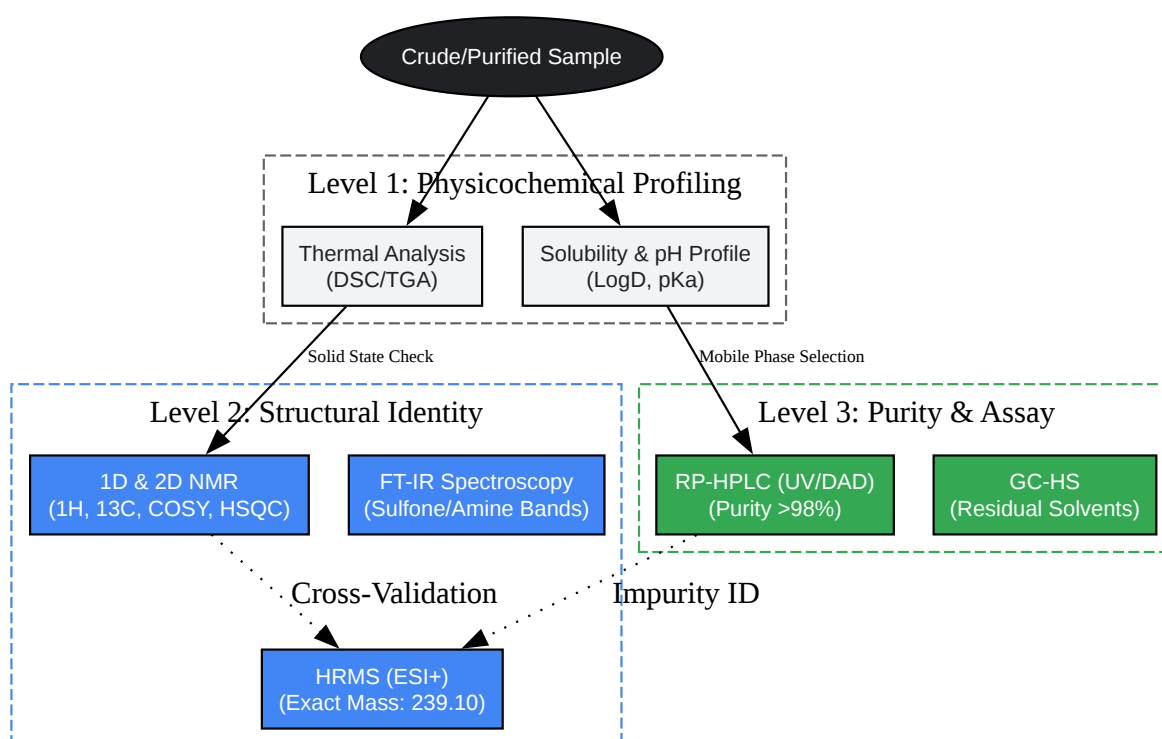
Critical Quality Attributes (CQAs)

For drug development applications, the following attributes must be rigorously controlled:

- Identity: Unambiguous confirmation of the para-substitution and the oxidation state of the sulfur (sulfone vs. sulfoxide/sulfide).
- Purity: Quantitation of potential synthetic by-products, particularly the 4-chloro or 4-bromo precursors and N-protected intermediates (e.g., Boc-derivatives).
- Salt Form: Verification of free base vs. salt (e.g., HCl) stoichiometry.

Analytical Workflow Strategy

The following diagram illustrates the logical flow for the complete characterization of the compound, moving from bulk property assessment to high-resolution structural confirmation.



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Figure 1: Step-wise analytical lifecycle for **4-(4-(methylsulfonyl)phenyl)piperidine**, ensuring data integrity from physical properties to molecular quantification.

Physicochemical Profiling

Property	Value / Characteristic	Analytical Implication
Molecular Formula	C ₁₂ H ₁₇ NO ₂ S	Exact Mass: 239.0980 Da
Molecular Weight	239.33 g/mol	Monoisotopic peak at m/z 240.1 [M+H] ⁺
Physical State	Solid (White to Off-white powder)	Melting point determination is a key purity check.
Solubility	DMSO, Methanol, Dilute Acid (High)	Poor water solubility at neutral pH; requires acidic mobile phase.
pKa (Calc.)	~10.5 (Piperidine NH)	Critical: HPLC mobile phase must be pH > 11 (unstable for silica) or pH < 3 to ensure consistent ionization.
LogP (Calc.)	~1.5 - 2.0	Moderate lipophilicity; suitable for C18 retention.

Protocol 1: Structural Identification (Spectroscopy)

A. Nuclear Magnetic Resonance (NMR)

Objective: To confirm the regiochemistry of the sulfone group and the integrity of the piperidine ring.

- Solvent: DMSO-d₆ is preferred over CDCl₃ due to the polarity of the sulfone and potential salt formation.
- Standard: TMS (Tetramethylsilane) at 0.00 ppm.

Expected Chemical Shifts (¹H NMR, 400 MHz, DMSO-d₆):

- Sulfone Methyl: A sharp singlet (3H) at δ 3.15 – 3.25 ppm. This is diagnostic for the methylsulfonyl group.
- Aromatic Protons: An AA'BB' system (para-substitution) showing two doublets (2H each) around δ 7.50 – 7.90 ppm. The protons ortho to the sulfone will be more deshielded (downfield).
- Piperidine Ring:
 - C4-H (benzylic): Multiplet at δ 2.6 – 2.8 ppm.
 - C2/C6-H (adjacent to N): Broad multiplets at δ 3.0 – 3.4 ppm (shift depends on protonation state).
 - C3/C5-H: Multiplets at δ 1.5 – 1.9 ppm.
- Amine Proton (NH): Broad singlet, chemical shift highly variable (δ 2.0 – 9.0 ppm) depending on concentration, water content, and if it is a salt (e.g., HCl salt gives broad NH_2^+ peaks ~8-9 ppm).

B. Infrared Spectroscopy (FT-IR)

Objective: Rapid confirmation of functional groups.

- Method: ATR (Attenuated Total Reflectance) or KBr pellet.
- Diagnostic Bands:
 - Sulfone (O=S=O): Strong symmetric stretch at $\sim 1150\text{ cm}^{-1}$ and asymmetric stretch at $\sim 1300\text{ cm}^{-1}$.
 - Amine (N-H): Weak to medium stretch at $3300 - 3500\text{ cm}^{-1}$.
 - Aromatic (C=C): $1500 - 1600\text{ cm}^{-1}$.

C. Mass Spectrometry (LC-MS)

Objective: Molecular weight confirmation.

- Ionization: Electrospray Ionization (ESI) in Positive Mode.
- Parent Ion: $[M+H]^+ = 240.1$.
- Fragmentation (MS/MS): Loss of the methylsulfonyl group or cleavage of the piperidine ring may be observed at higher collision energies.

Protocol 2: HPLC Purity & Assay Method

Expert Insight: Unlike simple piperidine which lacks a chromophore and requires derivatization (e.g., with tosyl chloride), **4-(4-(methylsulfonyl)phenyl)piperidine** possesses a strong chromophore (phenyl-sulfone). Therefore, direct UV detection is the method of choice.

Method Development Logic

- Column Choice: A C18 column is standard.^[2] Because piperidine is a strong base, peak tailing can occur due to interaction with residual silanols. A "Base Deactivated" (BDS) or hybrid particle column (e.g., Waters XBridge or Phenomenex Gemini) is recommended.
- pH Control: The mobile phase must be acidic (pH ~2-3) to keep the piperidine fully protonated (BH^+). This ensures a single species in solution and prevents peak splitting.

Detailed Chromatographic Conditions

Parameter	Condition
Instrument	HPLC with PDA/DAD Detector
Column	C18 (e.g., Agilent Zorbax Eclipse Plus), 150 x 4.6 mm, 3.5 µm or 5 µm
Mobile Phase A	0.1% Formic Acid or 10mM Ammonium Formate (adjusted to pH 3.0 with Formic Acid) in Water
Mobile Phase B	Acetonitrile (HPLC Grade)
Flow Rate	1.0 mL/min
Column Temp.	30°C
Detection	UV at 230 nm (Sulfone max) and 254 nm (Aromatic)
Injection Vol.	5 - 10 µL
Diluent	50:50 Water:Acetonitrile

Gradient Program

Time (min)	% Mobile Phase A	% Mobile Phase B	Event
0.0	95	5	Equilibration
2.0	95	5	Hold
15.0	10	90	Linear Gradient
20.0	10	90	Wash
20.1	95	5	Re-equilibration
25.0	95	5	End

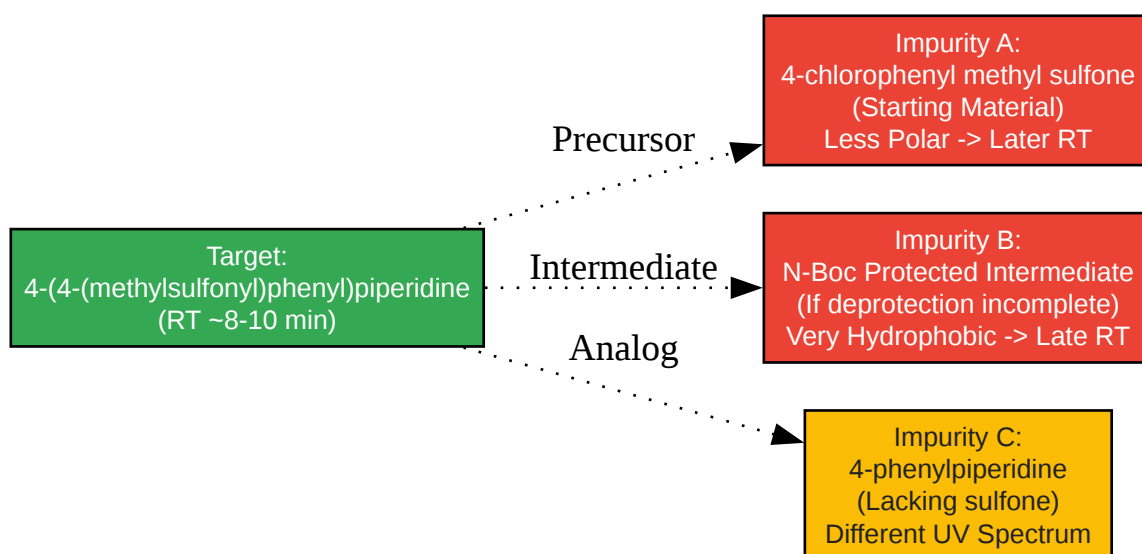
System Suitability Criteria (Self-Validating)

- Tailing Factor: < 1.5 (Critical for basic amines).

- Resolution: > 2.0 between the main peak and any nearest impurity (e.g., des-methyl sulfone analog).
- Precision: RSD $< 2.0\%$ for 5 replicate injections of the standard.

Impurity Profiling & Troubleshooting

Common synthetic impurities arise from the precursor materials.



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Figure 2: Potential impurity map. Impurity A and B are likely to elute after the main peak due to lack of the polar amine or presence of lipophilic protecting groups.

Troubleshooting Guide

- Broad Peaks: Increase buffer concentration or lower pH to ensure the amine is fully protonated.
- Double Peaks: Check sample solvent. If the sample is dissolved in 100% ACN and injected into a high-aqueous initial gradient, "solvent effect" can split peaks. Match diluent to initial mobile phase conditions.
- Carryover: The basic amine may stick to the injector needle. Ensure a needle wash with MeOH/Water (50:50) + 0.1% Formic Acid is used.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 69873, 4-Phenylpiperidine (Analog Structure Reference). Retrieved from [\[Link\]](#)
- Silverstein, R. M., et al. Spectrometric Identification of Organic Compounds. (Standard reference for Sulfone/Amine IR and NMR assignments).
- Center for Drug Evaluation and Research (CDER). Review of Chromatographic Methods for Basic Amines. (General guidance on high pH vs low pH methods for piperidines).

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- 1. [chemsynthesis.com](https://www.chemsynthesis.com) [[chemsynthesis.com](https://www.chemsynthesis.com)]
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